

C4-Ceramide: A Comprehensive Technical Guide on its Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: Ceramide 4

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Introduction: C4-ceramide (N-butanoyl-D-erythro-sphingosine) is a synthetic, cell-permeable short-chain analog of endogenous ceramides. Its utility as a research tool lies in its ability to mimic the biological effects of natural ceramides, which are key lipid second messengers involved in a myriad of cellular processes. This technical guide provides a detailed overview of the physicochemical properties of C4-ceramide, its role in critical signaling pathways, and comprehensive experimental protocols for its application in cellular studies.

Physicochemical Properties of C4-Ceramide

A thorough understanding of the physicochemical properties of C4-ceramide is essential for its effective use in experimental settings. These properties dictate its solubility, stability, and cellular uptake. The key physicochemical data for C4-ceramide are summarized in the table below.

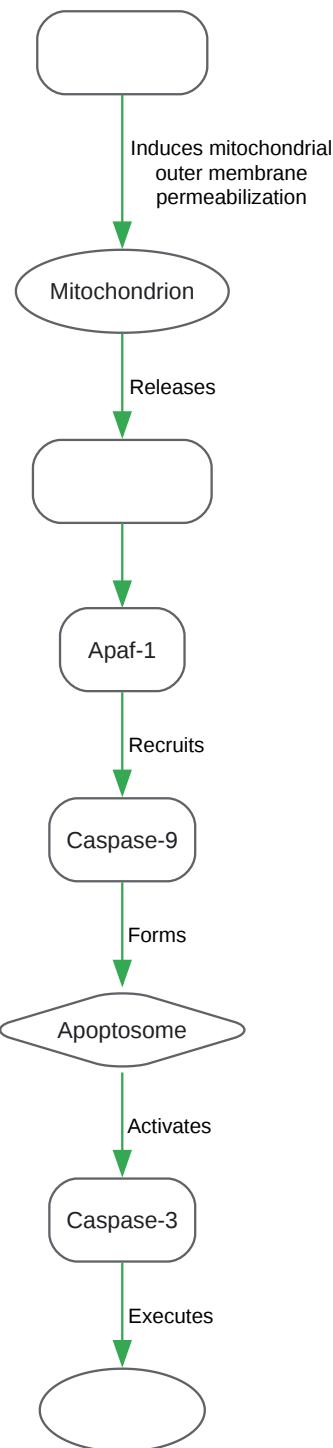
Property	Value	Reference
Molecular Formula	C22H43NO3	
Molecular Weight	369.58 g/mol	
CAS Number	74713-58-9	
Appearance	White to off-white powder	[1]
Melting Point	64-67 °C	
Solubility	- DMF: 20 mg/mL- DMSO: 20 mg/mL- Ethanol: 30 mg/mL- PBS (pH 7.2): <50 µg/mL	
Predicted logP	6.4	[1]
Storage Temperature	-20°C	

Signaling Pathways Modulated by C4-Ceramide

C4-ceramide has been demonstrated to be a potent modulator of several key cellular signaling pathways, primarily those involved in cell fate decisions such as apoptosis, cell cycle arrest, and autophagy.

C4-Ceramide-Induced Apoptosis

C4-ceramide is a well-established inducer of apoptosis, or programmed cell death, in a variety of cell types. It can trigger both the intrinsic and extrinsic apoptotic pathways. A simplified representation of the intrinsic pathway initiated by C4-ceramide is depicted below.

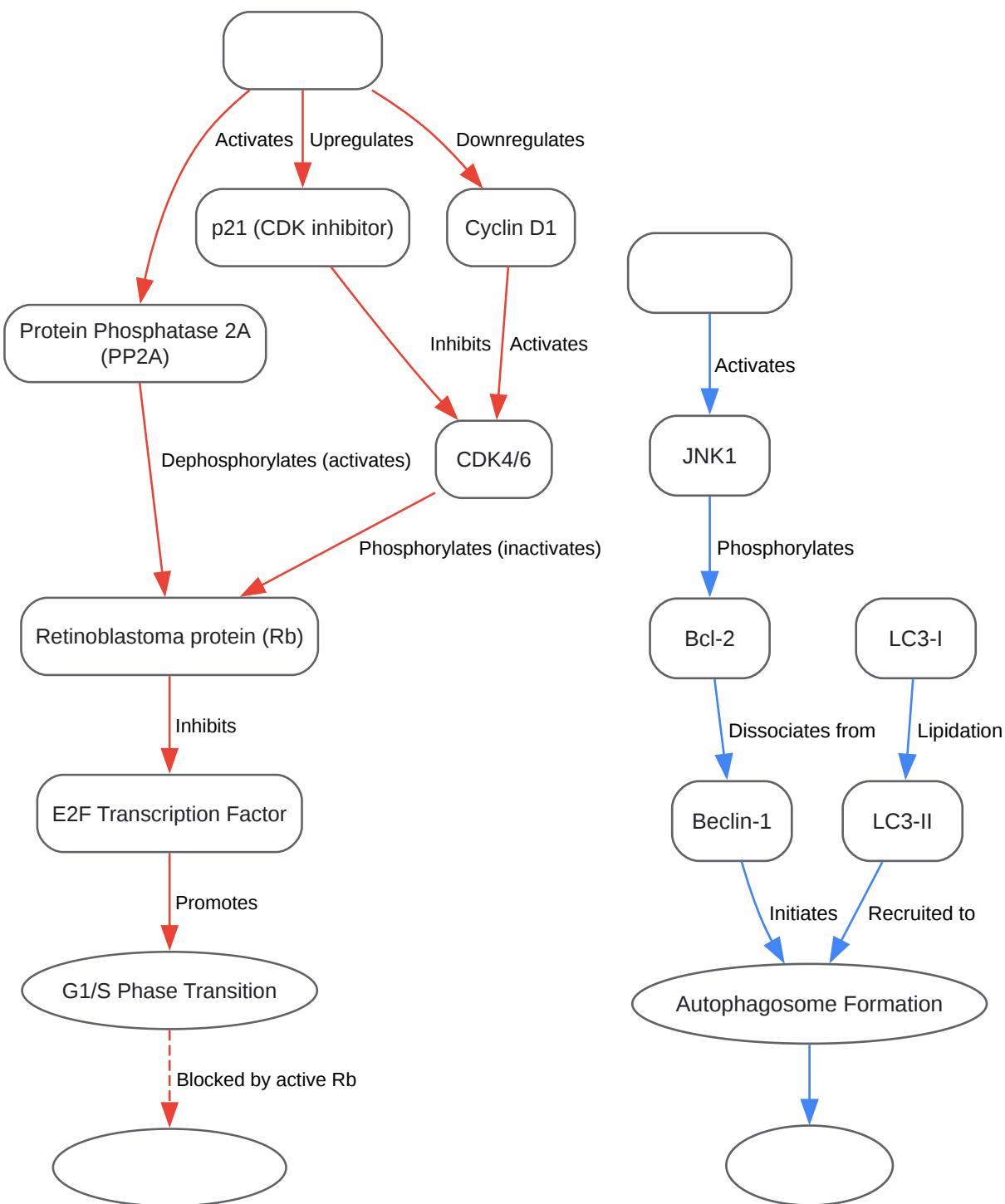


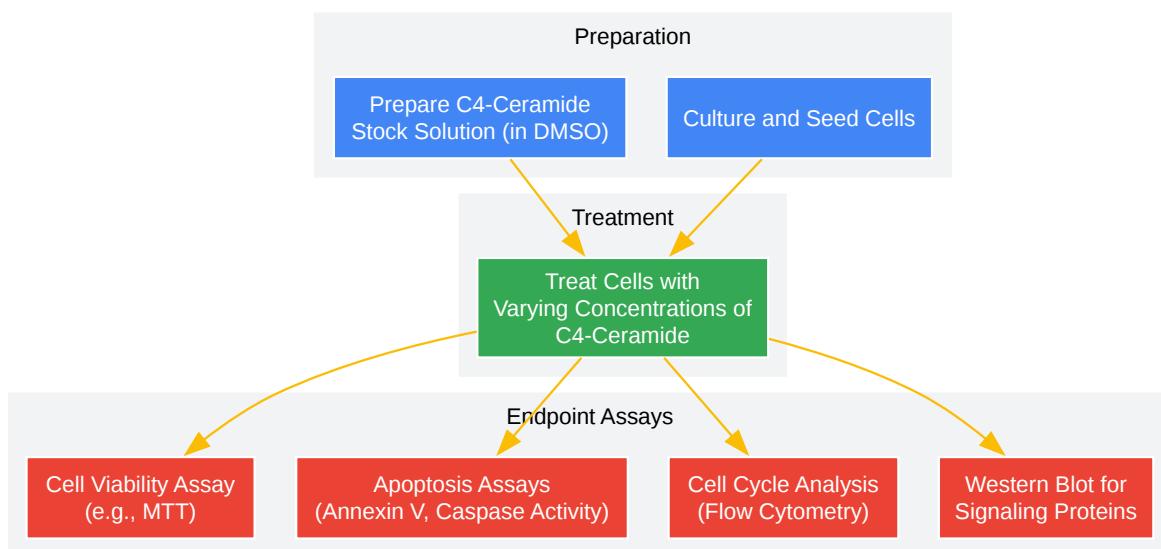
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C4-Ceramide induced apoptosis pathway.

C4-Ceramide and Cell Cycle Arrest

In addition to inducing apoptosis, C4-ceramide can halt cell proliferation by inducing cell cycle arrest, often at the G0/G1 phase.^[2] This is typically achieved through the modulation of key cell cycle regulatory proteins.





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References

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